

An In-depth Technical Guide to 3-Isopropylcatechol (CAS: 2138-48-9)

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Compound of Interest

Compound Name: 3-Isopropylcatechol

Cat. No.: B048954

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Introduction

3-Isopropylcatechol, with the CAS number 2138-48-9, is an aromatic organic compound belonging to the catechol family. Structurally, it is a catechol molecule where an isopropyl group is substituted at the third position of the benzene ring.^[1] This compound serves as a valuable intermediate in organic synthesis, particularly in the preparation of more complex molecules with biological activity. Its relevance in the pharmaceutical and cosmeceutical industries is growing, primarily due to its role as a precursor to bioactive compounds and its own potential biological activities. This guide provides a comprehensive overview of **3-isopropylcatechol**, covering its chemical and physical properties, synthesis, spectroscopic data, and its involvement in key biological pathways.

Chemical and Physical Properties

3-Isopropylcatechol is a solid at room temperature, appearing as a grey to very dark grey low-melting waxy solid.^[1] A summary of its key chemical and physical properties is presented in the table below.

Property	Value	Reference(s)
CAS Number	2138-48-9	[1]
Molecular Formula	C ₉ H ₁₂ O ₂	[1] [2]
Molecular Weight	152.19 g/mol	
IUPAC Name	3-propan-2-ylbenzene-1,2-diol	
Synonyms	3-Isopropylpyrocatechol, 3-Isopropyl-1,2-benzenediol	
Melting Point	43 - 45 °C	
Boiling Point	265 °C	
Density	1.116 g/cm ³	
Flash Point	126 °C	
Solubility	DMSO (Slightly), Ethyl Acetate (Slightly), Methanol (Slightly)	
pKa	9.86 ± 0.10 (Predicted)	

Spectroscopic Data

The structural elucidation of **3-isopropylcatechol** is confirmed through various spectroscopic techniques. The following sections detail the expected spectral characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum of **3-isopropylcatechol** would exhibit characteristic signals for the isopropyl group and the aromatic protons. The isopropyl group would show a doublet for the six methyl protons and a septet for the methine proton. The three aromatic protons would appear as multiplets in the aromatic region of the spectrum.
- ¹³C NMR: The carbon NMR spectrum would display distinct peaks for the nine carbon atoms. The isopropyl group would have two signals, one for the two equivalent methyl carbons and one for the methine carbon. The six aromatic carbons would show separate signals, with the two carbons bearing the hydroxyl groups appearing at lower field.

Infrared (IR) Spectroscopy

The IR spectrum of **3-isopropylcatechol** is characterized by the following key absorption bands:

- A broad band in the region of 3300-3500 cm^{-1} corresponding to the O-H stretching vibrations of the two hydroxyl groups.
- C-H stretching vibrations for the isopropyl group and the aromatic ring just below and above 3000 cm^{-1} , respectively.
- C=C stretching vibrations of the aromatic ring in the 1450-1600 cm^{-1} region.
- C-O stretching vibrations in the 1200-1300 cm^{-1} region.

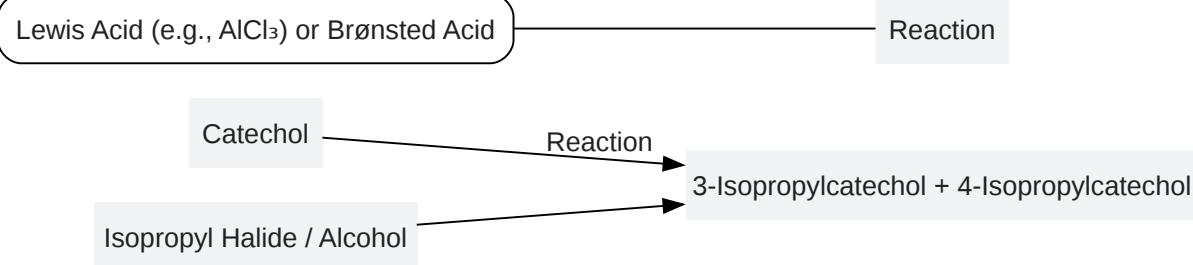
Mass Spectrometry (MS)

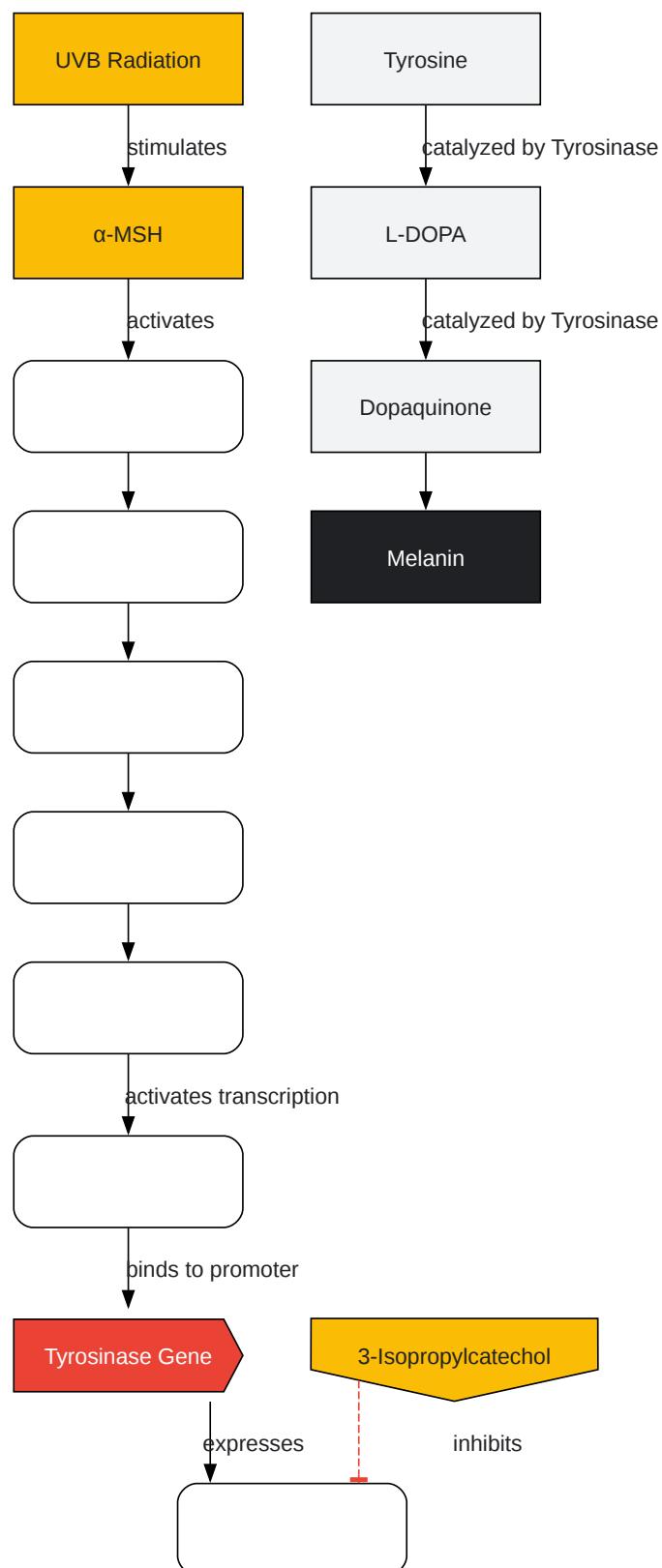
The mass spectrum of **3-isopropylcatechol** would show a molecular ion peak (M^+) at $\text{m/z} = 152$. The fragmentation pattern would likely involve the loss of a methyl group ($\text{M}-15$) from the isopropyl moiety, leading to a prominent peak at $\text{m/z} = 137$. Further fragmentation could involve the loss of the entire isopropyl group or rearrangements of the catechol ring.

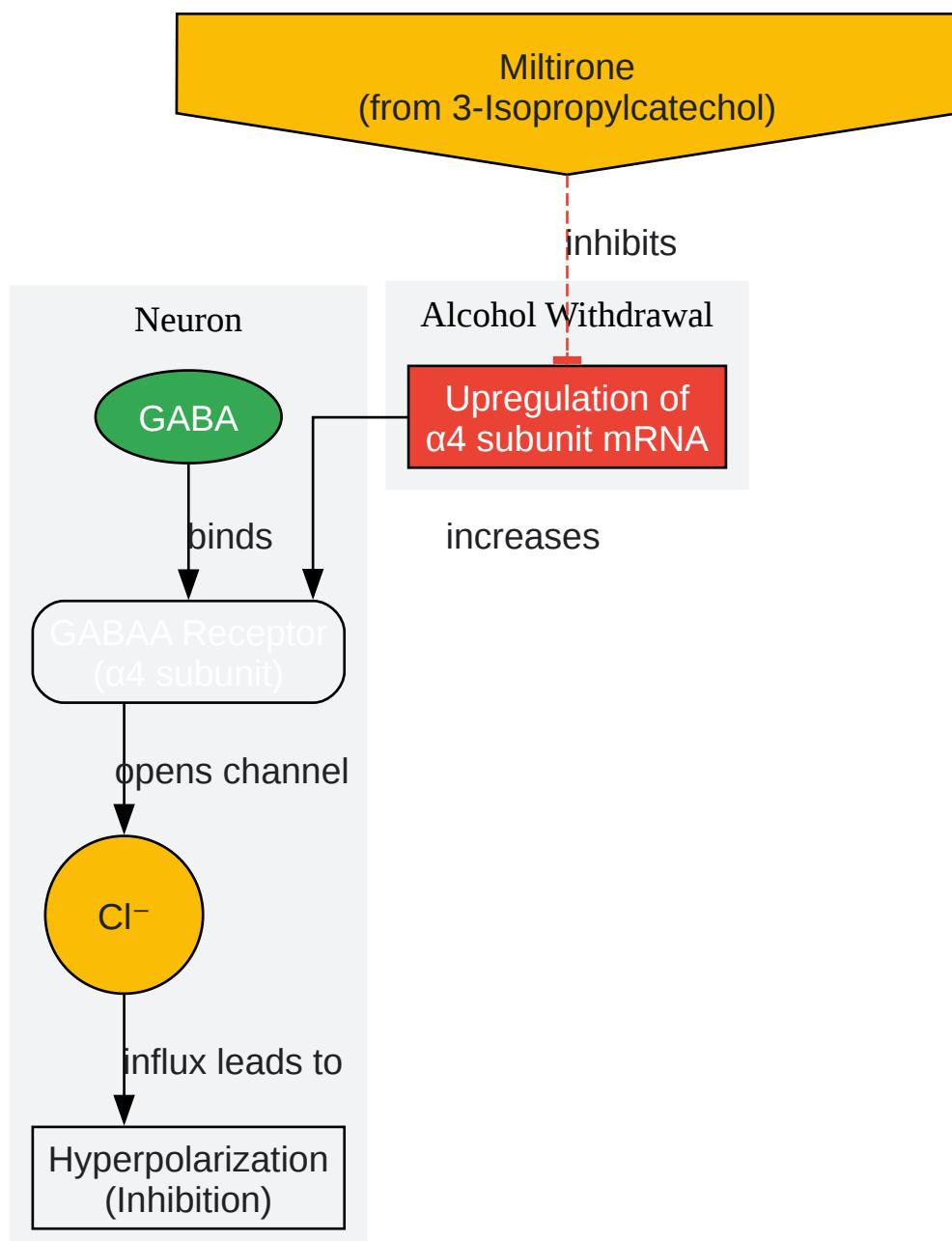
Synthesis of **3-Isopropylcatechol**

While a specific, detailed experimental protocol for the synthesis of **3-isopropylcatechol** is not readily available in the searched literature, a common and effective method for the preparation of alkylated catechols is through the Friedel-Crafts alkylation of catechol. The following is a representative experimental protocol for such a reaction, which can be adapted for the synthesis of **3-isopropylcatechol**.

Reaction Scheme:





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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